

safety and handling precautions for butyl acid phosphate

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Compound of Interest

Compound Name: *Butyl acid phosphate*

Cat. No.: *B225604*

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An In-depth Technical Guide: Safety and Handling Precautions for **Butyl Acid Phosphate**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **butyl acid phosphate**, a corrosive and combustible liquid used in various industrial applications, including as a catalyst, curing agent, and surfactant.^[1] Due to its hazardous properties, strict adherence to safety protocols is essential to mitigate risks to personnel and the environment.

Chemical Identification and Composition

Butyl acid phosphate is typically a mixture of monobutyl and dibutyl phosphate.^{[1][2][3]} It appears as a pale yellow or colorless liquid with a characteristic odor.^{[2][4][5]} The substance is corrosive to metals and tissues and is insoluble in water.^{[4][5]}

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Appearance	Pale yellow / colorless liquid	[1][2][4]
Odor	Characteristic	[2]
Molecular Formula	C ₄ H ₁₁ O ₄ P (Monobutyl) / C ₈ H ₁₉ O ₄ P (Dibutyl)	[2][5]
Specific Gravity	1.120 - 1.145 @ 20-25°C	[1][2][3]
pH	< 2	[2]
Flash Point	~110 °C (230 °F) / 193 °C	[1][6]
Water Solubility	Insoluble / 6 g/l @ 20°C	[4][5][6]

| Vapor Pressure | 20 hPa @ 160 °C |[6] |

Hazard Identification and Toxicology

Butyl acid phosphate is classified as a corrosive substance that can cause severe skin burns and eye damage.[7][8] It is also a combustible liquid.[2] Inhalation of mists or vapors can irritate the respiratory tract, leading to coughing, wheezing, and shortness of breath.[2][7] Ingestion can cause burns to the mouth and esophagus, nausea, and abdominal pain.[2]

Table 2: GHS Hazard Statements

Hazard Code	Statement	Source(s)
H302	Harmful if swallowed.	[6]
H314	Causes severe skin burns and eye damage.	[8]
H315	Causes skin irritation.	[6]

| H351 | Suspected of causing cancer. |[6][9] |

Table 3: Toxicological Data

Test	Result	Species	Source(s)
Acute Oral Toxicity (LD50)	2140 mg/kg	Rat	[2]
Acute Dermal Toxicity (LD50)	> 5000 mg/kg	Rabbit	[2]
Acute Inhalation Toxicity (LC50)	20 mg/L / 1 hr	Rat	[2]

| Aquatic Toxicity (LC50) | > 100 mg/L / 96 hr | Bluegill Sunfish [2] |

While specific carcinogenicity studies on **butyl acid phosphate** are limited, its major metabolite, dibutyl phosphate (DBP), is related to tributyl phosphate (TBP), which is classified as suspected of causing cancer (Carcinogenicity - Category 2).[10] Therefore, **butyl acid phosphate** is also warranted for a cancer hazard classification.[10]

Experimental Protocols

Detailed experimental protocols are not available in the provided safety literature. However, the toxicological data cited (e.g., LD50) are typically generated using standardized methods. The following are generalized, representative protocols based on OECD (Organisation for Economic Co-operation and Development) guidelines for key toxicological endpoints.

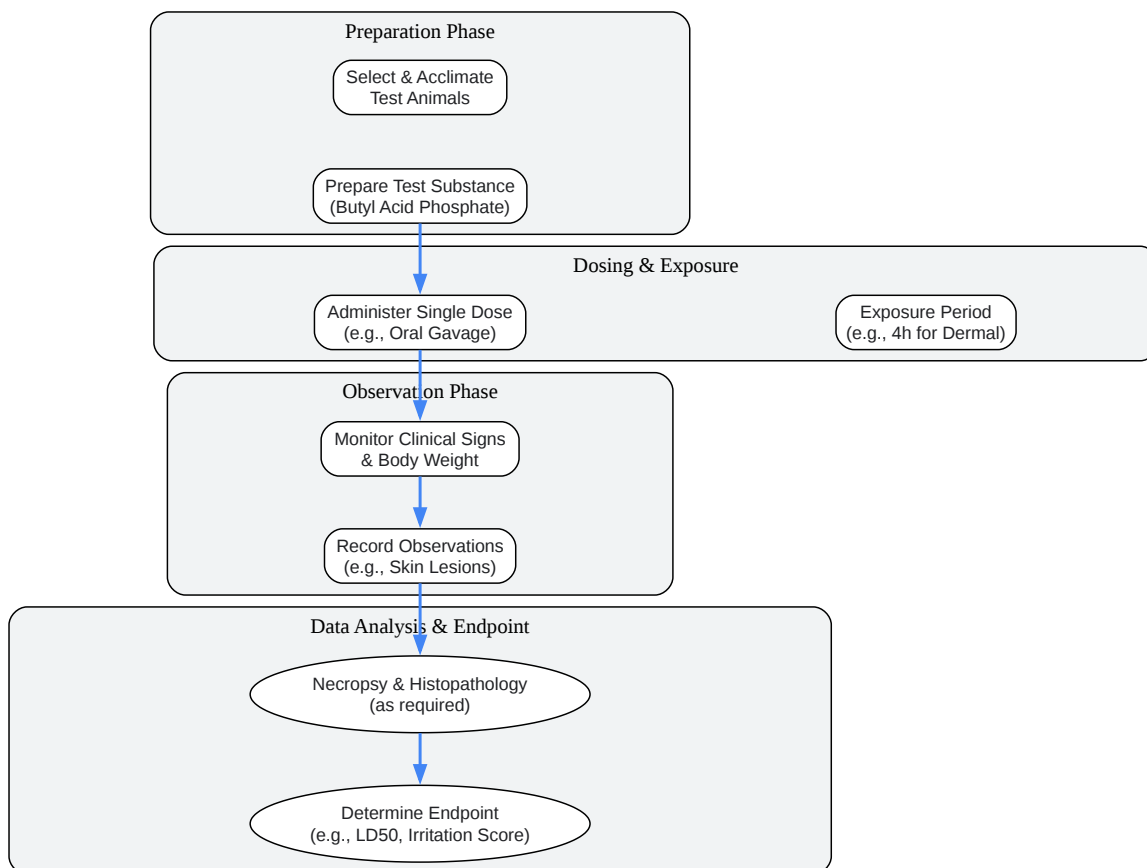
Protocol: Acute Oral Toxicity Assessment (Based on OECD Guideline 423)

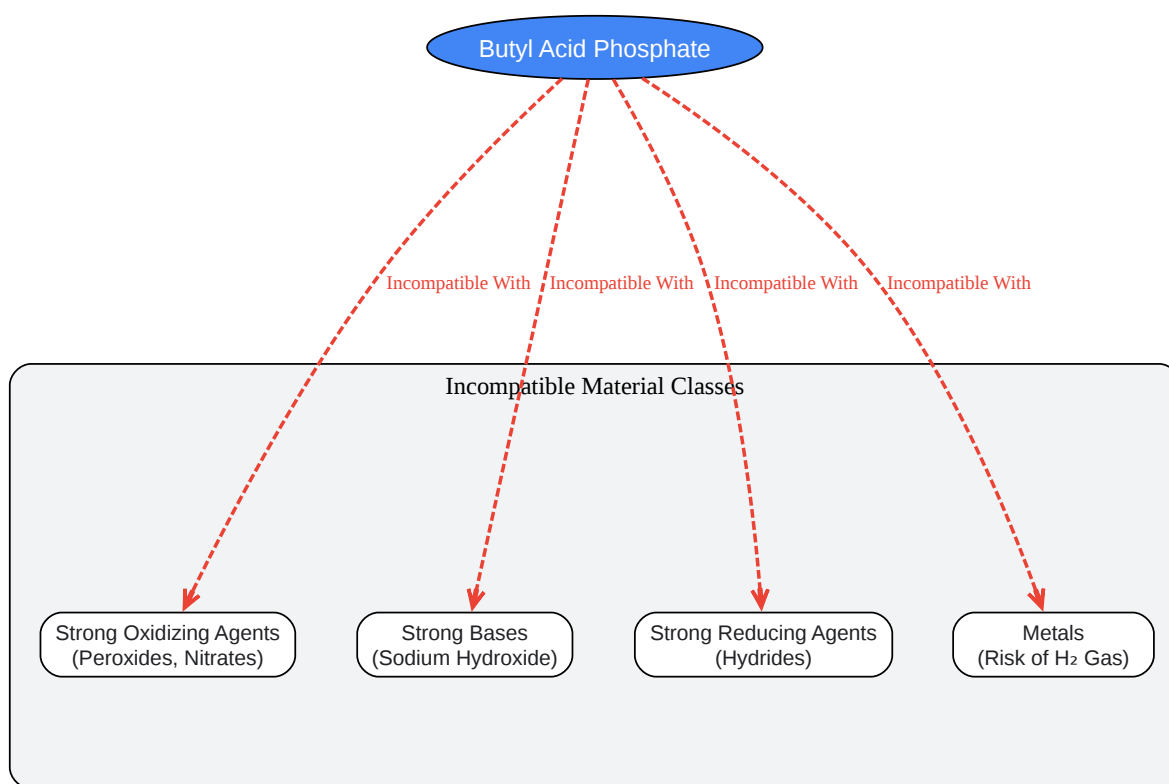
- Objective: To determine the acute oral toxicity of **butyl acid phosphate** following a single dose.
- Test Animals: Healthy, young adult rats (e.g., Sprague-Dawley strain), typically females, are used.
- Housing: Animals are housed in standard conditions with controlled temperature, humidity, and a 12-hour light/dark cycle. They have access to standard laboratory diet and water.
- Procedure:

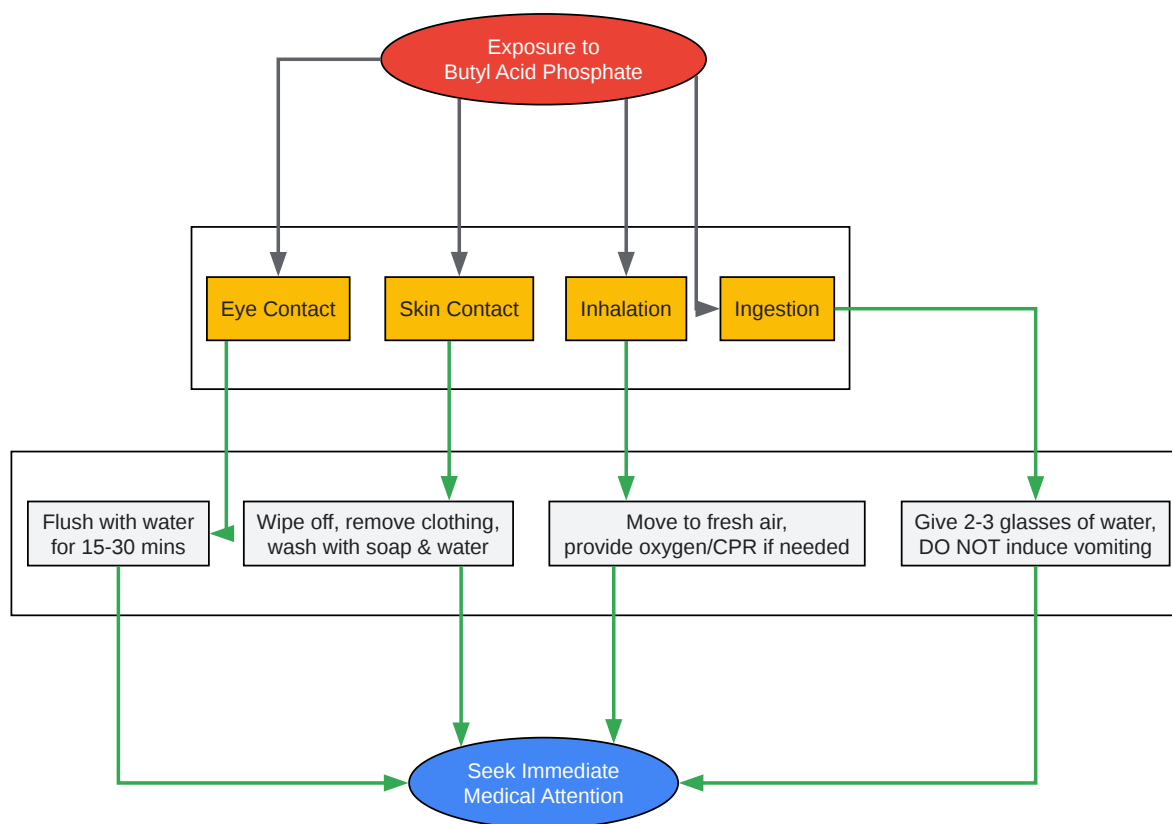
- Animals are fasted prior to dosing (food, but not water, is withheld).
- A single dose of **butyl acid phosphate** is administered by oral gavage. The starting dose level is selected from one of four fixed levels (5, 50, 300, and 2000 mg/kg body weight).
- A stepwise procedure is used where the results of dosing a group of three animals determine the next step (e.g., dosing at a higher or lower level, or stopping the test).
- Observation: Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.
- Endpoint: The test allows for the determination of the LD50 and classification of the substance according to the GHS.

Protocol: Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

- Objective: To assess the potential of **butyl acid phosphate** to cause skin irritation or corrosion.
- Test Animals: Healthy, young adult albino rabbits are typically used.
- Procedure:
 - The fur is removed from a small patch of skin on the animal's back approximately 24 hours before the test.
 - A measured amount (e.g., 0.5 mL) of the test substance is applied to the test site and covered with a gauze patch.
 - The exposure duration is typically 4 hours. After exposure, the patch and residual substance are removed.
- Observation: The skin is examined for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
- Endpoint: The degree of skin reaction is scored and evaluated to determine if the substance is an irritant or corrosive.







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